

# Mercaptoacetone oxime CAS number and molecular weight

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## Compound of Interest

Compound Name: *Mercaptoacetone oxime*

Cat. No.: *B065794*

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## Mercaptoacetone Oxime: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Mercaptoacetone oxime**, a sulfur-containing ketoxime, presents a unique chemical scaffold with potential applications in various scientific domains. This technical guide provides a comprehensive overview of its fundamental properties, including its Chemical Abstracts Service (CAS) number and molecular weight. While specific experimental data for **mercaptoacetone oxime** is limited in publicly available literature, this document extrapolates potential synthetic routes and biological activities based on the well-established chemistry of oximes and mercapto compounds. This guide aims to serve as a foundational resource for researchers and professionals interested in exploring the chemistry and potential applications of this intriguing molecule.

### Chemical Identity and Properties

**Mercaptoacetone oxime**, also known as 1-mercapto-2-propanone oxime, is an organic compound containing both a thiol (-SH) and an oxime (-C=NOH) functional group. These functionalities are known to impart specific chemical reactivity and biological activity.

### Core Data

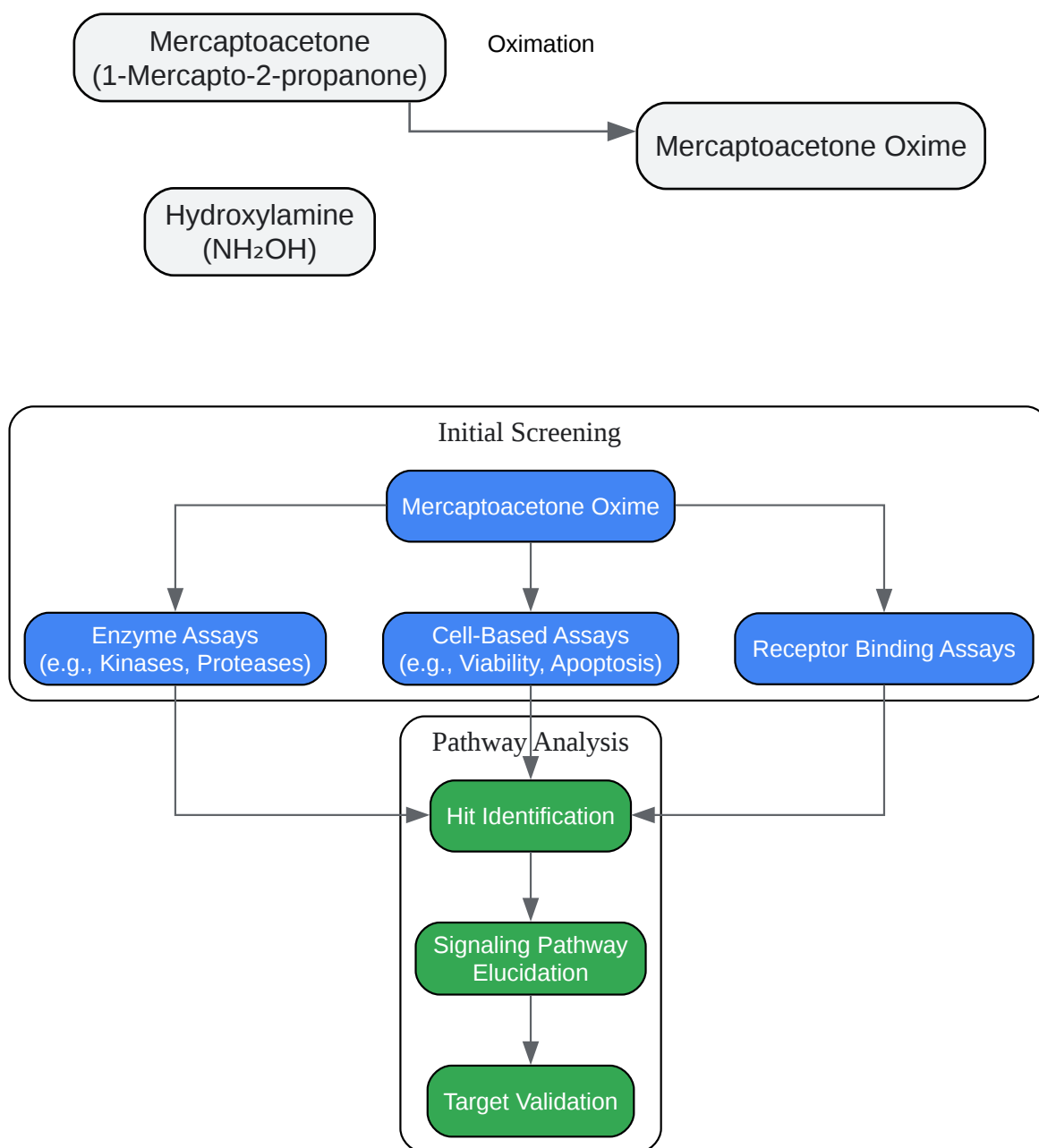
| Property          | Value                             | Source        |
|-------------------|-----------------------------------|---------------|
| CAS Number        | 175137-00-5                       | Sigma-Aldrich |
| Molecular Formula | C <sub>3</sub> H <sub>7</sub> NOS | PubChem       |
| Molecular Weight  | 105.159 g/mol                     | Sigma-Aldrich |

## Potential Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **mercaptoacetone oxime** is not readily available in peer-reviewed literature, a general synthetic strategy can be proposed based on standard organic chemistry principles.

## Proposed Synthetic Pathway

The most plausible route to **mercaptoacetone oxime** involves the oximation of its corresponding ketone precursor, mercaptoacetone (1-mercapto-2-propanone). This reaction is a well-established method for the synthesis of oximes.



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